

Synthesis of 1H-Pyrrole-2-carbohydrazide from ethyl 1H-pyrrol-2-carboxylate

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Compound of Interest

Compound Name: 1h-Pyrrole-2-carbohydrazide

Cat. No.: B1296291

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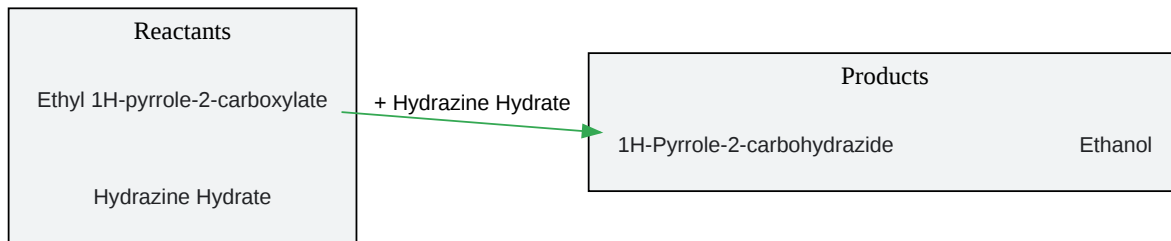
Application Note: Synthesis of 1H-Pyrrole-2-carbohydrazide

Introduction

1H-Pyrrole-2-carbohydrazide is a valuable intermediate in the synthesis of various heterocyclic compounds, many of which are investigated for their potential pharmacological activities, including antibacterial, antifungal, and antitubercular properties.^{[1][2][3]} This document provides a detailed protocol for the synthesis of **1H-pyrrole-2-carbohydrazide** from ethyl 1H-pyrrole-2-carboxylate via hydrazinolysis. The straightforward procedure offers a high yield of the desired product.

Reaction Scheme

The synthesis proceeds via the nucleophilic acyl substitution of the ethoxy group in ethyl 1H-pyrrole-2-carboxylate with hydrazine hydrate.



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Caption: Chemical reaction for the synthesis of **1H-pyrrole-2-carbohydrazide**.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **1H-pyrrole-2-carbohydrazide**.

Parameter	Value	Reference
Starting Material	Ethyl 1H-pyrrole-2-carboxylate	[1]
Reagent	Hydrazine Hydrate (80% in water)	[1]
Reaction Temperature	70°C	[1]
Reaction Time	45 minutes	[1]
Product Molecular Formula	C ₅ H ₇ N ₃ O	[1][4]
Product Molar Mass	125.14 g/mol	[1]
Yield	90%	[1][5]
Purification Method	Recrystallization from absolute ethanol	[1]

Experimental Protocol

This protocol is based on the successful synthesis of **1H-pyrrole-2-carbohydrazide** as reported in the literature.[1]

Materials:

- Ethyl 1H-pyrrole-2-carboxylate (1 mmol, 0.139 g)
- Hydrazine hydrate (80% in water, 0.5 mL)
- Diethyl ether (for washing)
- Absolute ethyl alcohol (for recrystallization)

Equipment:

- 25 mL round-bottomed flask
- Magnetic stirrer with heating mantle
- Thermometer
- Filtration apparatus (e.g., Büchner funnel)
- Glassware for recrystallization

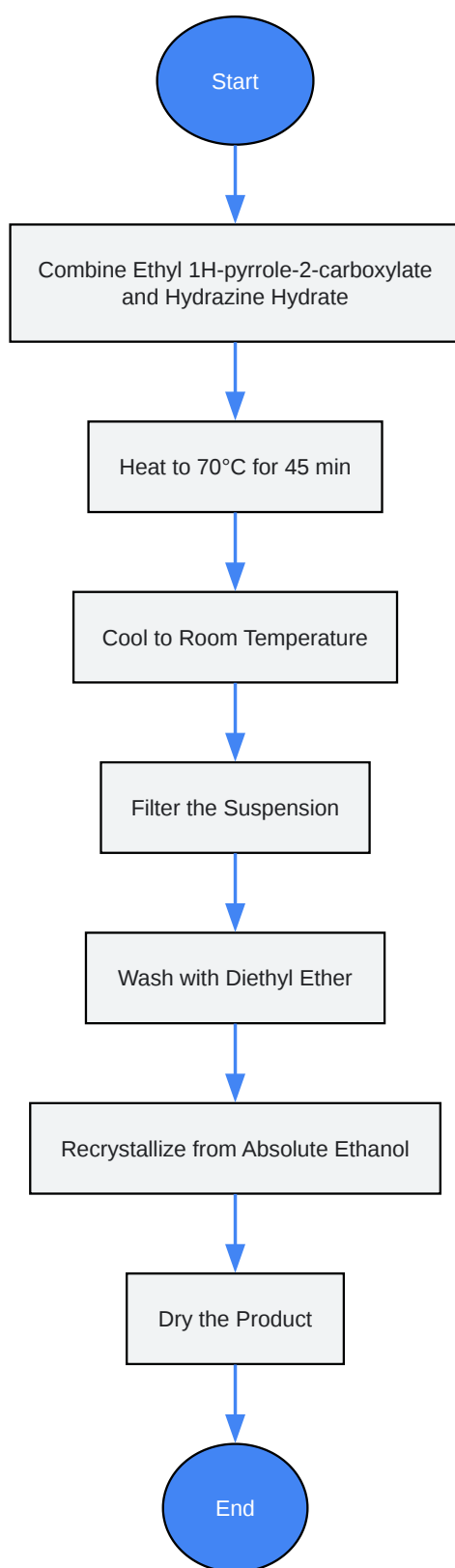
Procedure:

- **Reaction Setup:** To a 25 mL round-bottomed flask equipped with a magnetic stirrer, add ethyl 1H-pyrrole-2-carboxylate (1 mmol, 0.139 g) and hydrazine hydrate (0.5 mL, 80% in water).
- **Heating:** Heat the reaction mixture to 70°C while stirring.
- **Reaction Time:** Maintain the temperature at 70°C for 45 minutes.
- **Cooling and Precipitation:** After 45 minutes, cool the mixture to room temperature. A suspension should form as the product precipitates.
- **Isolation:** Filter the solid product using a filtration apparatus and wash the collected solid with diethyl ether.

- Purification: Recrystallize the crude product from absolute ethyl alcohol to obtain pure **1H-pyrrole-2-carbohydrazide**.
- Drying and Yield Determination: Dry the purified product and determine the final mass to calculate the yield. An expected yield of approximately 0.113 g (90%) should be obtained.^[1]

Experimental Workflow

The following diagram illustrates the workflow for the synthesis and purification of **1H-pyrrole-2-carbohydrazide**.



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Caption: Workflow for the synthesis of **1H-pyrrole-2-carbohydrazide**.

Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Hydrazine hydrate is corrosive and toxic. Handle with care.
- Refer to the Safety Data Sheets (SDS) for all chemicals used in this procedure.

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